

Application Notes and Protocols for 1-Tetracosene as an Industrial Lubricant

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Compound of Interest

Compound Name: 1-Tetracosene

Cat. No.: B167344

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Tetracosene ($C_{24}H_{48}$) is a long-chain alpha-olefin that demonstrates significant potential as a high-performance industrial lubricant and additive.^[1] Its linear structure, high molecular weight, and the presence of a terminal double bond contribute to desirable lubricating properties, including thermal stability and the ability to form protective boundary films under various operational conditions.^[1] These characteristics make it a subject of interest for applications demanding robust lubrication in machinery and industrial processes. This document provides detailed application notes, experimental protocols for performance evaluation, and key data for researchers and professionals exploring the use of **1-Tetracosene** in lubrication.

Physicochemical Properties of 1-Tetracosene

A comprehensive understanding of the physical and chemical properties of **1-Tetracosene** is fundamental to its application as an industrial lubricant.

Property	Value	Unit
Molecular Formula	C ₂₄ H ₄₈	-
Molecular Weight	336.6	g/mol
CAS Number	10192-32-2	-
Appearance	Colorless to pale yellow liquid	-
Boiling Point	386.0 - 387.0	°C @ 760 mmHg (est.)
Flash Point	217.1	°C (est.)
Solubility	Insoluble in water; Soluble in alcohol and organic solvents. [1] [2]	-

Performance Data as an Industrial Lubricant

The efficacy of a lubricant is determined through standardized testing that evaluates its performance under various stress conditions. The following table summarizes key performance metrics for **1-Tetracosene**, based on industry-standard ASTM test methods.

Performance Parameter	ASTM Test Method	Typical Value	Unit	Significance in Lubrication
Kinematic Viscosity @ 40°C	D445	Data not available in search results	cSt	Measures the lubricant's resistance to flow at a common operating temperature.
Kinematic Viscosity @ 100°C	D445	Data not available in search results	cSt	Indicates the lubricant's viscosity at higher operating temperatures, crucial for maintaining film strength.
Viscosity Index	D2270	Data not available in search results	-	Represents the effect of temperature on the lubricant's viscosity; a higher VI indicates less change in viscosity with temperature.
Four-Ball Wear Scar Diameter	D4172	Data not available in search results	mm	Measures the lubricant's ability to prevent wear under high-pressure sliding contact; a smaller scar indicates better

anti-wear
properties.

Oxidation
Stability
(RPVOT)

D2272

Data not
available in
search results

minutes

Assesses the
lubricant's
resistance to
oxidation under
accelerated
conditions; a
longer time
indicates better
stability and
longer service
life.

Note: While specific quantitative data for **1-Tetracosene** in these standardized tests is not readily available in public literature, the protocols for conducting these evaluations are provided in the following section. Researchers are encouraged to perform these tests to generate specific data for their applications.

Experimental Protocols

Detailed methodologies for evaluating the lubricant properties of **1-Tetracosene** are outlined below. These protocols are based on established ASTM International standards.

Determination of Kinematic Viscosity (ASTM D445)

Objective: To measure the kinematic viscosity of **1-Tetracosene** at 40°C and 100°C.

Apparatus:

- Calibrated glass capillary viscometer (e.g., Cannon-Fenske)
- Constant-temperature water bath with a precision of $\pm 0.02^{\circ}\text{C}$
- Thermometer with an accuracy of $\pm 0.02^{\circ}\text{C}$
- Stopwatch accurate to 0.1 seconds

Procedure:

- Select a viscometer with a capillary size appropriate for the expected viscosity of **1-Tetracosene**.
- Equilibrate the constant-temperature water bath to the desired temperature (40°C or 100°C).
- Charge the viscometer with the **1-Tetracosene** sample, ensuring it is free of air bubbles and particulates.
- Place the charged viscometer in the water bath in a vertical position.
- Allow the viscometer to thermally equilibrate for at least 30 minutes.
- Using suction, draw the liquid level up past the upper timing mark.
- Release the suction and allow the liquid to flow freely down the capillary.
- Start the stopwatch as the meniscus of the liquid passes the upper timing mark and stop it as it passes the lower timing mark.
- Record the flow time in seconds.
- Repeat the measurement at least twice and calculate the average flow time.
- Calculate the kinematic viscosity (ν) in centistokes (cSt) using the formula: $\nu = C \times t$, where C is the calibration constant of the viscometer and t is the average flow time.

Assessment of Wear Preventive Characteristics (ASTM D4172)

Objective: To evaluate the anti-wear properties of **1-Tetracosene** using the four-ball method.

Apparatus:

- Four-Ball Wear Test Machine
- Steel balls (AISI E-52100 steel, 12.7 mm diameter)

- Microscope with a calibrated scale for measuring wear scars

Procedure:

- Thoroughly clean the steel balls and the test cup with a suitable solvent and dry them.
- Clamp three of the steel balls securely in the test cup.
- Pour the **1-Tetracosene** sample into the cup to a level that will cover the three stationary balls.
- Place the fourth ball in the chuck of the test machine.
- Assemble the test cup onto the machine.
- Apply a load of 40 kgf.
- Start the machine and run the test at a speed of 1200 rpm for 60 minutes at a temperature of 75°C.
- At the end of the test, stop the machine, remove the test cup, and discard the sample.
- Clean the three stationary balls and measure the diameter of the wear scars on each ball in two directions (parallel and perpendicular to the direction of sliding).
- Calculate the average wear scar diameter in millimeters.

Evaluation of Oxidation Stability (ASTM D2272 - RPVOT)

Objective: To determine the oxidation stability of **1-Tetracosene** using the Rotating Pressure Vessel Oxidation Test (RPVOT).

Apparatus:

- Rotating Pressure Vessel Oxidation Test apparatus
- Oxygen supply
- Copper catalyst coil

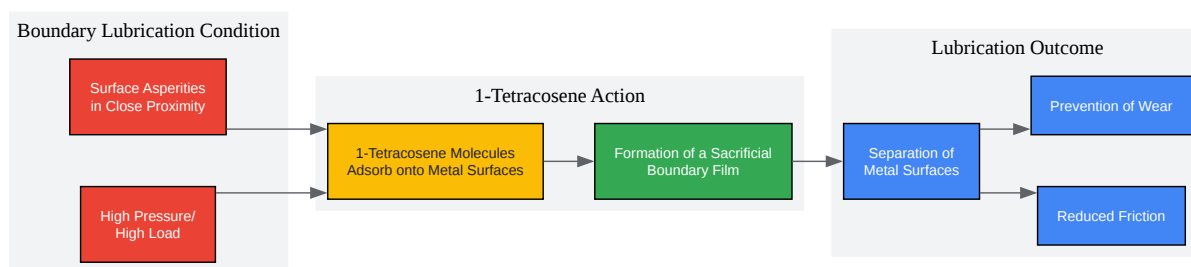
- Pressure measurement and recording device

Procedure:

- Place a 50 g sample of **1-Tetracosene**, 5 g of distilled water, and a polished copper catalyst coil into the glass container of the pressure vessel.
- Seal the pressure vessel and charge it with oxygen to a pressure of 90 psi at room temperature.
- Place the vessel in the heating bath, which is maintained at 150°C.
- Begin rotating the vessel at 100 rpm.
- Continuously monitor and record the pressure inside the vessel.
- The test is complete when the pressure has dropped by 25 psi from the maximum recorded pressure.
- The result is reported as the time in minutes from the start of the test to the 25 psi pressure drop.

Mechanism of Lubrication

Long-chain alpha-olefins like **1-Tetracosene** primarily provide lubrication through a mechanism known as boundary lubrication. Under high-pressure conditions where the lubricant film is thin, the long hydrocarbon chains of **1-Tetracosene** molecules adsorb onto the metal surfaces. This forms a durable, protective film that prevents direct metal-to-metal contact, thereby reducing friction and wear. The terminal double bond in **1-Tetracosene** can also play a role in enhancing its adhesion to metal surfaces.

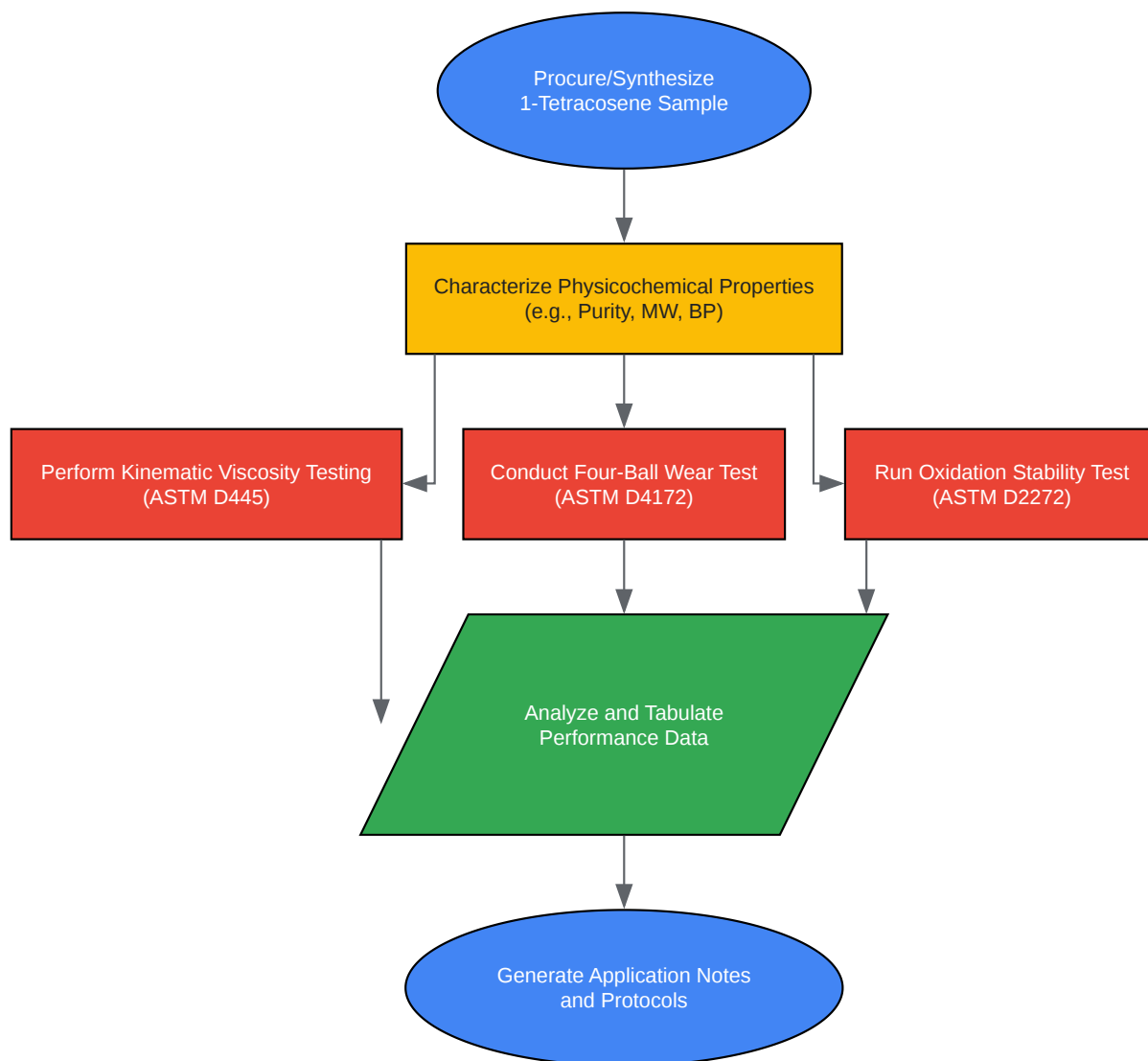


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Caption: Logical flow of the boundary lubrication mechanism of **1-Tetracosene**.

Experimental Workflow for Lubricant Evaluation

The following diagram illustrates a typical workflow for the comprehensive evaluation of **1-Tetracosene** as an industrial lubricant.



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Caption: A typical experimental workflow for evaluating **1-Tetracosene** as a lubricant.

Safety Precautions

When handling **1-Tetracosene**, it is important to follow standard laboratory safety procedures. It may be fatal if swallowed and enters airways.[3] Always consult the Safety Data Sheet (SDS)

for detailed information on handling, storage, and disposal. Use appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Work in a well-ventilated area.

Conclusion

1-Tetracosene presents a promising option for use as an industrial lubricant, particularly in applications requiring high thermal stability and effective boundary lubrication. The protocols and information provided herein offer a framework for the systematic evaluation of its performance characteristics. Further research to generate comprehensive quantitative data will be invaluable in fully elucidating its potential and optimizing its application in various industrial settings.

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